

# "comparative study of mono- and bis-chalcones containing thiophene"

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## Compound of Interest

Compound Name: 3-(Dimethylamino)-1-(thiophen-2-yl)prop-2-en-1-one

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A Comparative Guide to Thiophene-Containing Mono- and Bis-Chalcones: Synthesis, Spectroscopic Properties, and Biological Activities

Chalcones, characterized by an open-chain flavonoid structure with two aromatic rings linked by a three-carbon  $\alpha,\beta$ -unsaturated carbonyl system, have garnered significant attention in medicinal chemistry due to their diverse pharmacological properties. The incorporation of a thiophene ring into their structure, either as a mono- or bis-chalcone derivative, has been a focal point of research to enhance their therapeutic potential. This guide provides a comparative overview of thiophene-containing mono- and bis-chalcones, detailing their synthesis, spectroscopic characterization, and biological activities, with a focus on their anticancer and antimicrobial properties. It is intended for researchers, scientists, and professionals in drug development seeking to understand the structure-activity relationships of these compounds.

## Synthesis and Spectroscopic Characterization

The primary method for synthesizing both mono- and bis-chalcones containing a thiophene moiety is the Claisen-Schmidt condensation.<sup>[1][2][3]</sup> This reaction involves the base-catalyzed condensation of an appropriate acetophenone with a thiophene-2-carbaldehyde or a related derivative.<sup>[1][4]</sup> For bis-chalcones, a dialdehyde or a diacetyl compound is typically used to create the dimeric structure.<sup>[1][5]</sup>

The structural confirmation of these synthesized chalcones relies on various spectroscopic techniques, including Infrared (IR), Nuclear Magnetic Resonance (NMR), and Mass Spectrometry (MS).

Table 1: Spectroscopic Data for Representative Thiophene-Containing Chalcones

Compound Type	Spectroscopic Method	Characteristic Peaks/Signals	Reference
Bis-Chalcone	IR	Carbonyl (-C=O) stretch at $\sim 1648\text{ cm}^{-1}$	[1][5]
<sup>1</sup> H-NMR	Doublets for trans-ethylenic protons at $\sim 7.20\text{ ppm}$ and $\sim 8.04\text{ ppm}$ ( $J = 15.3\text{ Hz}$ )	[5]	
<sup>13</sup> C-NMR	Carbonyl group signal at $\sim 182.0\text{-}187.3\text{ ppm}$	[1]	
GC-MS	Presence of the characteristic molecular ion peak	[5]	
Mono-Chalcone	IR	Carbonyl (-C=O) stretch at $\sim 1626.77\text{ cm}^{-1}$	
<sup>1</sup> H-NMR	Signals corresponding to aromatic and ethylenic protons	[3]	
UV-Vis	Electronic transitions $n \rightarrow \pi^*$ ( $\sim 422\text{ nm}$ ) and $\pi \rightarrow \pi^*$ ( $\sim 275\text{ nm}$ )		

## Comparative Biological Activity

Extensive research has demonstrated that thiophene-containing chalcones exhibit a wide range of biological activities, including antibacterial and anticancer effects.[1][5] Comparative

studies suggest that bis-chalcones may exhibit enhanced biological activity compared to their mono-chalcone counterparts.[1]

## Anticancer Activity

Thiophene-based chalcones have shown significant cytotoxicity against various cancer cell lines.[6][7][8] The mechanism of action often involves the induction of apoptosis and cell cycle arrest.[1][4]

Table 2: Comparative Anticancer Activity (IC<sub>50</sub> values in  $\mu\text{M}$ )

Compound	Cell Line	IC <sub>50</sub> ( $\mu\text{M}$ )	Reference
Bis-Chalcone 5a	A549 (Lung)	41.99 $\pm$ 7.64	[1]
MCF7 (Breast)	7.87 $\pm$ 2.54	[9]	[9]
HCT116 (Colon)	18.10 $\pm$ 2.51	[9]	
Bis-Chalcone 5b	MCF7 (Breast)	4.05 $\pm$ 0.96	
Bis-Chalcone 9a	HCT116 (Colon)	17.14 $\pm$ 0.66	[9]
Bis-Chalcone 9b	A549 (Lung)	92.42 $\pm$ 30.91	[1]
Mono-Chalcone 15e	A549 (Lung)	6.3 $\pm$ 0.9	[4]
Bis(thienyl) chalcone 27	MCF7 (Breast)	7.4	[10]

## Antimicrobial Activity

The antimicrobial potential of these compounds has been evaluated against both Gram-positive and Gram-negative bacteria.[5][11] The activity is often assessed by measuring the zone of inhibition in disk diffusion assays and determining the Minimum Inhibitory Concentration (MIC).

Table 3: Comparative Antibacterial Activity (Zone of Inhibition in mm)

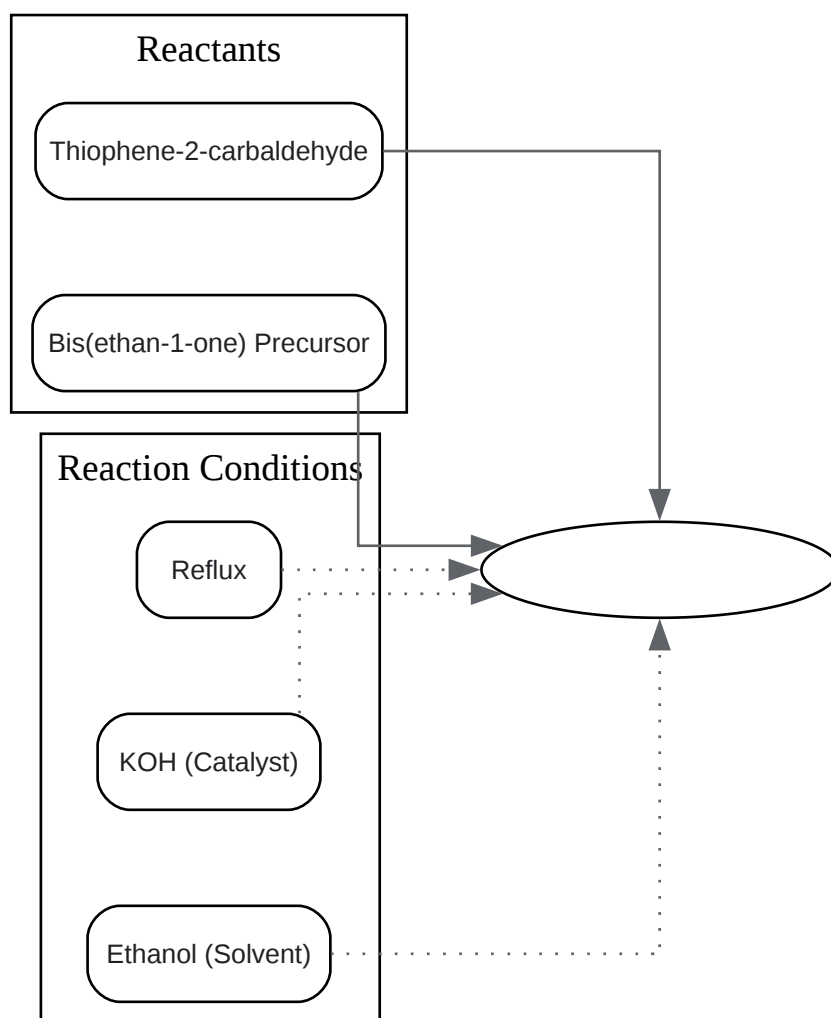
Compound	Bacterial Strain	Zone of Inhibition (mm) at 200 mg/ml	Reference
Thiophene Chalcone Ch4c	Staphylococcus aureus	22.62 ± 0.1551	[2]
Pseudomonas aeruginosa	24	[2]	

## Experimental Protocols

### General Synthesis of Thiophene-Containing Bis-Chalcones via Claisen-Schmidt Condensation

This protocol describes the synthesis of bis-chalcones by reacting a bis(ethan-1-one) precursor with thiophene-2-carbaldehyde.[1]

- Preparation of Bis(ethan-1-one) Precursors: Bis-alkylation of 4-hydroxyacetophenone with a suitable dibromo compound in the presence of potassium hydroxide (KOH).[1]
- Condensation Reaction: The prepared bis(ethan-1-one) is reacted with two equivalents of thiophene-2-carbaldehyde in ethanol.
- Catalyst: Potassium hydroxide (KOH) is used as the base catalyst.
- Reaction Conditions: The reaction mixture is refluxed.
- Product Isolation: The resulting bis-chalcone precipitates and is isolated by filtration.



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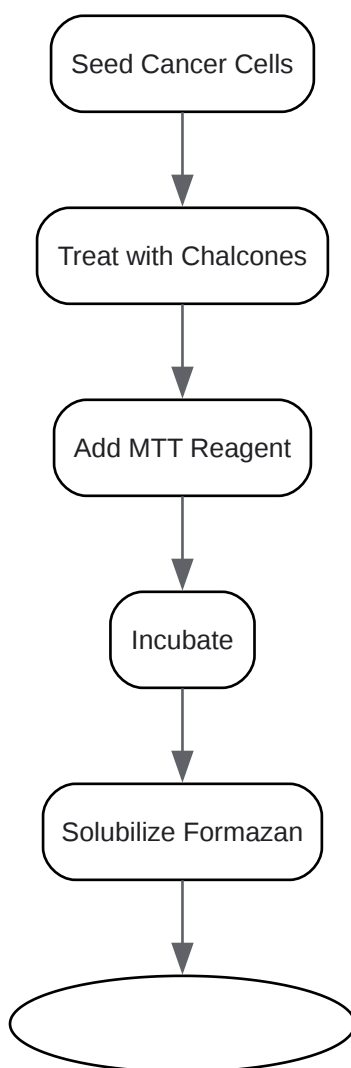
General synthesis workflow for thiophene-containing bis-chalcones.

## Cell Viability Assay (MTT Assay)

The cytotoxic effect of the synthesized chalcones is commonly evaluated using the MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay.<sup>[1]</sup>

- Cell Seeding: Cancer cells (e.g., A549, HCT116, MCF7) are seeded in 96-well plates.
- Compound Treatment: After cell attachment, the cells are treated with various concentrations of the chalcone compounds for a specified period (e.g., 48 hours).

- **MTT Addition:** MTT solution is added to each well and incubated to allow for the formation of formazan crystals by viable cells.
- **Solubilization:** The formazan crystals are dissolved in a suitable solvent (e.g., DMSO).
- **Absorbance Measurement:** The absorbance is measured at a specific wavelength using a microplate reader. The cell viability is calculated relative to untreated control cells.



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Workflow for the MTT cell viability assay.

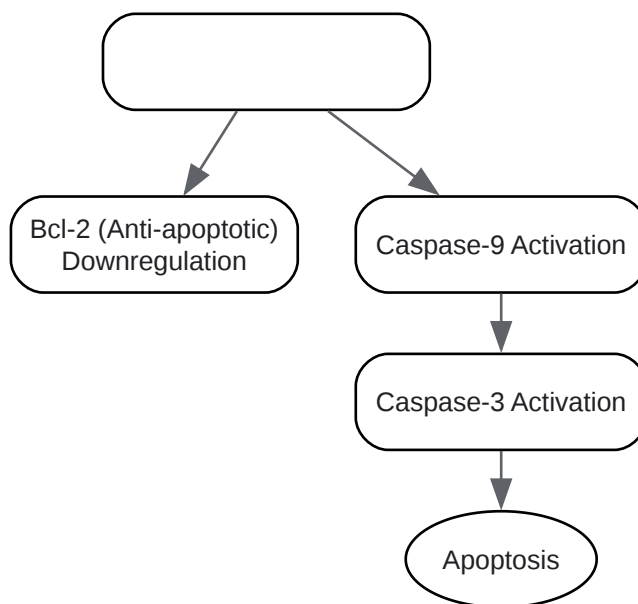
## Antibacterial Disk Diffusion Assay

This method is used to assess the antibacterial activity of the synthesized compounds.[5]

- **Media Preparation:** A nutrient broth medium is prepared and sterilized.
- **Bacterial Inoculation:** The surface of the agar plates is uniformly inoculated with the test bacteria (e.g., *S. aureus*, *E. coli*).
- **Disk Application:** Sterile filter paper discs impregnated with the test compounds at a specific concentration are placed on the agar surface.
- **Incubation:** The plates are incubated under appropriate conditions to allow bacterial growth.
- **Zone of Inhibition Measurement:** The diameter of the clear zone around each disc, where bacterial growth is inhibited, is measured in millimeters.

## Apoptotic Signaling Pathway

Some thiophene-containing bis-chalcones have been shown to induce apoptosis in cancer cells through the intrinsic pathway, which involves the regulation of pro-apoptotic and anti-apoptotic genes and the activation of caspases.[9][12]



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Simplified intrinsic apoptotic pathway induced by thiophene bis-chalcones.

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